Application Notes: Preparing Nikkomycin Z Stock Solutions for Cell Culture Experiments

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Compound of Interest

Compound Name:	*Nikkomycin M*
CAS No.:	*77368-62-8*
Cat. No.:	*B1678877*

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Introduction

Nikkomycin Z is a nucleoside-peptide antibiotic and a potent, competitive inhibitor of chitin synthase, an essential enzyme for the biosynthesis of the fungal cell wall.[1][2] Because chitin is a critical structural component in fungi but absent in mammals, Nikkomycin Z is a selective antifungal agent used in research and drug development.[3] It is particularly effective against dimorphic fungi such as Coccidioides immitis and Blastomyces dermatitidis.[4] These application notes provide a detailed protocol for the preparation, sterilization, and storage of Nikkomycin Z stock solutions for use in fungal cell culture experiments. Note: While the broader class of compounds is known as Nikkomycins, Nikkomycin Z is the most extensively studied and commercially available member, and is the focus of these protocols.

Physicochemical and Biological Data

All quantitative data for Nikkomycin Z has been summarized in the table below for easy reference and use in experimental design.

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Property	Value	Source(s)
Molecular Weight	495.44 g/mol	
Appearance	Powder	
Primary Solvent	Sterile Distilled Water	
Aqueous Solubility	≥ 20 mg/mL	
Mechanism of Action	Competitive inhibitor of chitin synthase	
Storage (Powder)	2-8°C	
Storage (Stock Solution)	-20°C (up to 1 month); -80°C (up to 6 months)	
Typical Working Conc.	0.1 - 100 µg/mL (Varies by fungal species)	

Experimental Protocols

Preparation of 10 mg/mL Nikkomycin Z Stock Solution

This protocol describes the preparation of a 10 mg/mL stock solution in sterile water. This concentration is suitable for subsequent dilution into a wide range of working concentrations for various fungal cell culture assays.

Materials:

- Nikkomycin Z powder (≥90% purity)
- Sterile, nuclease-free water
- Sterile 15 mL conical tube
- Sterile 1.5 mL or 2.0 mL microcentrifuge tubes (cryovials)
- Calibrated analytical balance

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- Vortex mixer
- Sterile 0.22 µm syringe filter
- Sterile syringe (5 mL or 10 mL)
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

Procedure:

- Aseptic Environment: Perform all steps in a laminar flow hood or biological safety cabinet to maintain sterility.
- Calculation: To prepare 5 mL of a 10 mg/mL stock solution, calculate the required mass of Nikkomycin Z:
  - Mass = Concentration × Volume
  - Mass = 10 mg/mL × 5 mL = 50 mg
- Weighing: Carefully weigh 50 mg of Nikkomycin Z powder and transfer it to the sterile 15 mL conical tube. If the certificate of analysis indicates a potency less than 100%, adjust the mass accordingly (e.g., for 95% potency, weigh 50 mg / 0.95 = 52.6 mg).
- Dissolution: Add 5 mL of sterile, nuclease-free water to the conical tube containing the powder.
- Mixing: Cap the tube securely and vortex thoroughly until the powder is completely dissolved. The solution should be clear.
- Sterilization: Draw the entire solution into a sterile syringe. Attach a sterile 0.22 µm syringe filter to the syringe tip. Dispense the solution through the filter into a new sterile 15 mL conical tube. This step is critical to remove any potential microbial contaminants.
- Aliquoting: Dispense the sterile stock solution into sterile cryovials in convenient volumes (e.g., 100 µL or 500 µL). Aliquoting prevents contamination and degradation from repeated freeze-thaw cycles.

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- Labeling and Storage: Clearly label each aliquot with the compound name ("Nikkomycin Z"), concentration (10 mg/mL), and preparation date. Store the aliquots at -80°C for long-term stability (up to 6 months) or at -20°C for shorter-term use (up to 1 month).

Preparation of Working Solutions in Cell Culture Medium

This protocol describes the dilution of the high-concentration stock solution to the final desired concentration in the cell culture medium for your experiment.

Procedure:

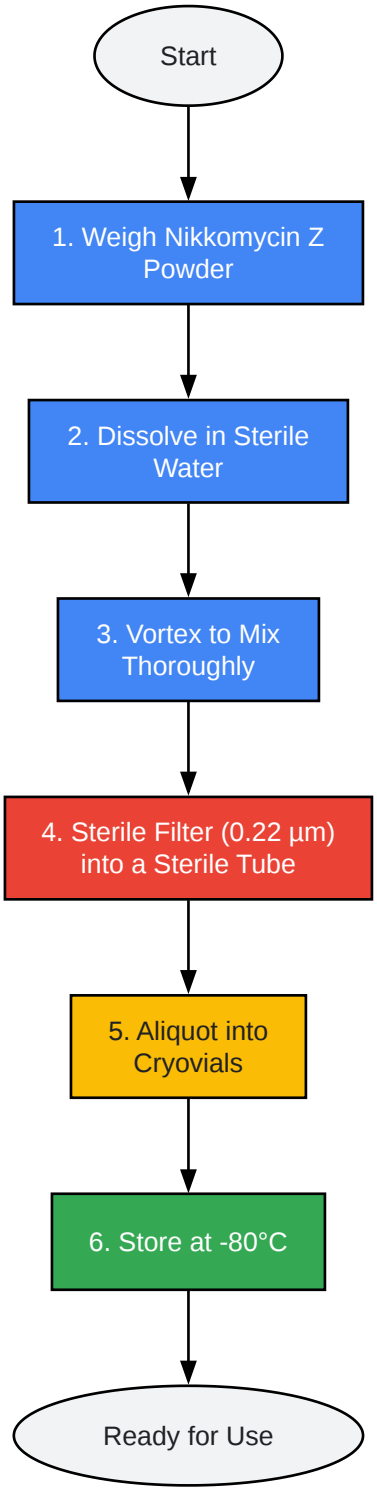
- Thaw Stock: Thaw one aliquot of the 10 mg/mL Nikkomycin Z stock solution at room temperature. Keep it on ice after thawing.
- Calculate Dilution: Use the C1V1 = C2V2 formula to determine the volume of stock solution needed.
  - C1 = Concentration of stock solution (10 mg/mL or 10,000 µg/mL)
  - V1 = Volume of stock solution to add (unknown)
  - C2 = Desired final concentration (e.g., 10 µg/mL)
  - V2 = Final volume of culture medium (e.g., 50 mL)
  - V1 = (C2 × V2) / C1
  - V1 = (10 µg/mL × 50 mL) / 10,000 µg/mL = 0.05 mL = 50 µL
- Prepare Working Solution: In a sterile environment, add 50 µL of the 10 mg/mL Nikkomycin Z stock solution to 50 mL of the appropriate sterile fungal culture medium (e.g., RPMI-1640). For optimal Nikkomycin Z stability and activity, the medium pH should be adjusted to 6.0.
- Mix and Use: Mix the medium gently but thoroughly. The medium is now ready for use in cell culture experiments.

Visualized Workflow and Mechanism

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The following diagrams illustrate the experimental workflow for preparing the stock solution and the biological mechanism of action of Nikkomycin Z.

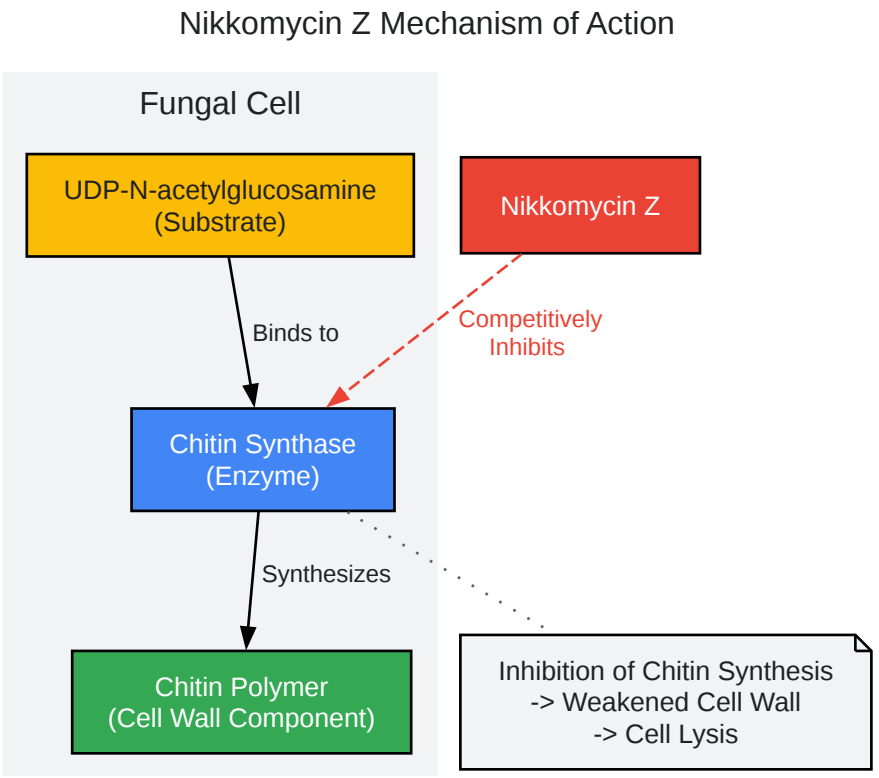
Workflow: Nikkomycin Z Stock Solution Preparation



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Caption: Workflow for preparing Nikkomycin Z stock solution.



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Caption: Nikkomycin Z competitively inhibits chitin synthase.

Safety and Handling

Nikkomycin Z is intended for research use only. Standard laboratory safety precautions should be followed. Handle the powder in a well-ventilated area or chemical fume hood to avoid inhalation. Wear appropriate personal protective equipment, including a lab coat, safety glasses, and gloves, at all times.

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